

Technical Support Center: C.I. Acid Yellow 9 Aqueous Solutions

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Compound of Interest

Compound Name:	4-Aminoazobenzene-3,4'- disulfonic acid
CAS No.:	101-50-8
Cat. No.:	B089891

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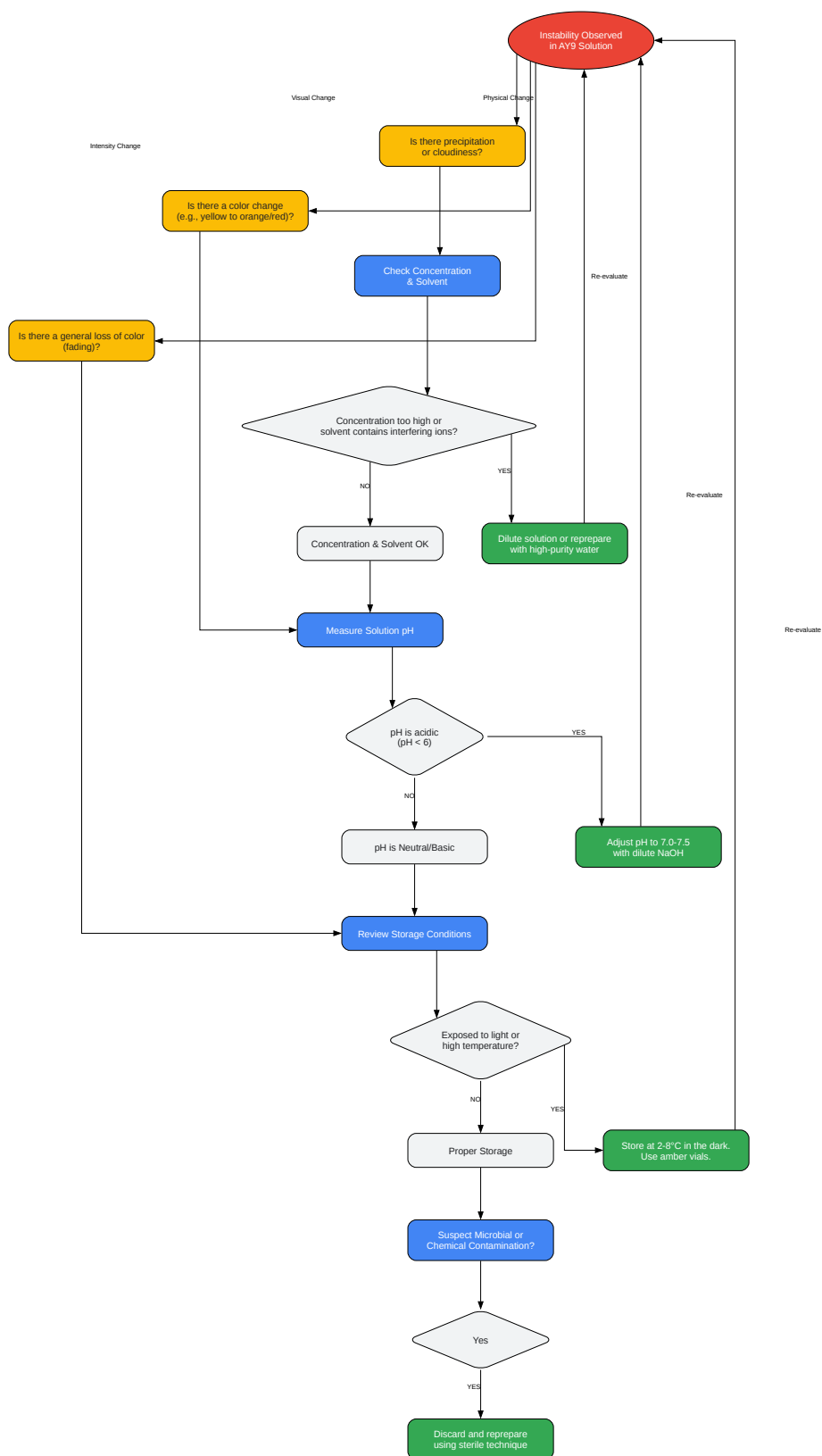
Welcome to the dedicated technical support guide for C.I. Acid Yellow 9 (AY9). This resource is designed for researchers, scientists, and drug development professionals to address common challenges associated with the preparation, storage, and use of AY9 aqueous solutions. As a sulfonated azo dye, the stability of AY9 is paramount for reproducible and accurate experimental outcomes. This guide provides in-depth, field-proven insights into maintaining the integrity of your AY9 solutions.

Troubleshooting Guide: Diagnosing and Resolving AY9 Solution Instability

Encountering an issue with your Acid Yellow 9 solution? Use this diagnostic guide to identify the root cause and implement the appropriate corrective actions.

Visual Troubleshooting Flowchart

The following flowchart provides a logical pathway to diagnose common stability problems encountered with AY9 aqueous solutions.



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Caption: Step-by-step workflow for preparing a stable Acid Yellow 9 stock solution.

Materials

- C.I. Acid Yellow 9 powder (CAS No: 2706-28-7)
- High-purity, sterile-filtered deionized water
- Calibrated analytical balance
- Volumetric flasks and appropriate pipettes
- Calibrated pH meter
- 0.1 M NaOH and 0.1 M HCl solutions for pH adjustment
- Sterile 0.22 μm syringe filters and sterile syringes (optional)
- Amber glass vials or clear vials with aluminum foil for storage

Procedure

- Calculation: Determine the mass of Acid Yellow 9 powder required. For example, to make 10 mL of a 10 mM solution (MW = 401.32 g/mol): $\text{Mass (g)} = 10 \text{ mM} * 0.010 \text{ L} * 401.32 \text{ g/mol} = 0.0401 \text{ g (40.1 mg)}$
- Weighing: Accurately weigh the calculated mass of AY9 powder and transfer it to a clean volumetric flask.
- Dissolution: Add high-purity water to approximately 80% of the final desired volume. Cap the flask and mix thoroughly by vortexing or using a magnetic stirrer. Gentle sonication can aid in dissolving the powder completely.
- Volume Adjustment: Once the powder is fully dissolved, carefully add water to bring the solution to the final volume mark on the volumetric flask. Invert the flask several times to ensure the solution is homogeneous.
- pH Measurement & Adjustment: Transfer a small amount of the solution to a separate beaker to measure the pH. The pH of the dissolved dye may be slightly acidic. Carefully add drops of 0.1 M NaOH to adjust the pH to the 7.0-7.5 range. Confirm the final pH with the calibrated meter. This step is critical for color stability.

- Sterile Filtration (Optional): For applications requiring sterility or for long-term storage, draw the solution into a sterile syringe, attach a 0.22 μm sterile filter, and dispense it into a sterile container. This removes any particulates and potential microbial contaminants.
- Aliquoting and Storage: Dispense the final solution into appropriately sized, sterile amber vials. If amber vials are unavailable, wrap clear vials securely in aluminum foil. Label each vial clearly with the compound name, concentration, and preparation date.
- Storage: For short-term use (days to weeks), store the vials at 2-8°C. [1] For long-term storage (months), store at -20°C. [2][1]

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